

A Head-to-Head Comparison of Fibrinopeptide A ELISA Kits for Researchers

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Compound of Interest

Compound Name: *Fibrinopeptide A*

Cat. No.: *B549969*

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For researchers, scientists, and drug development professionals, the accurate measurement of **Fibrinopeptide A** (FPA) is a critical indicator of thrombin activity and fibrin formation. This guide provides an objective comparison of commercially available **Fibrinopeptide A** ELISA kits, offering a detailed look at their performance characteristics based on manufacturer-provided data. This analysis is supplemented with a comprehensive experimental protocol and visual diagrams to aid in both kit selection and practical application.

Performance Characteristics of Fibrinopeptide A ELISA Kits

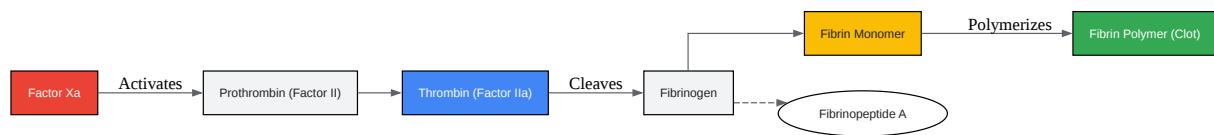
The selection of an appropriate ELISA kit is paramount for obtaining reliable and reproducible data. Key performance indicators such as assay range, sensitivity, and precision are crucial considerations. The following table summarizes the quantitative data for several commercially available FPA ELISA kits. It is important to note that this data is sourced from the manufacturers' product literature and has not been independently verified.

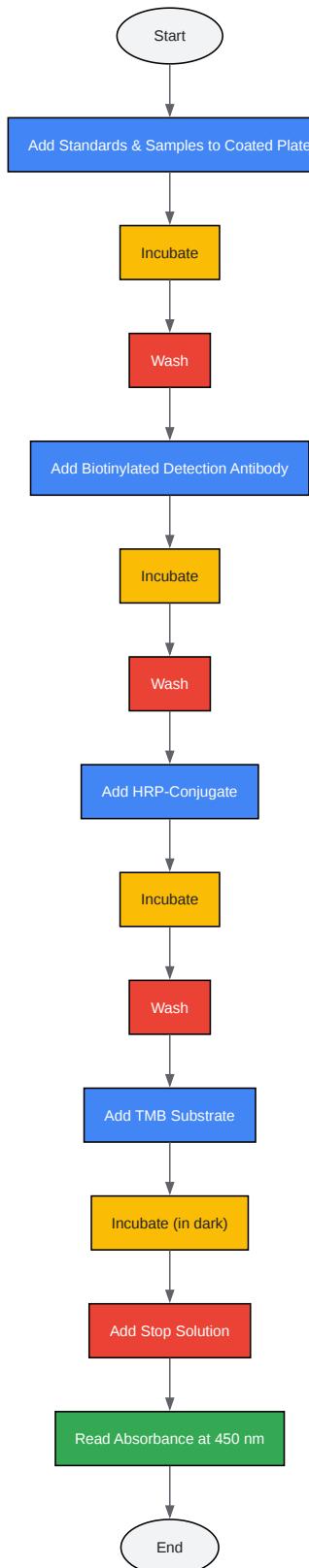
Manufacturer	Kit Name/Catalog No.	Assay Principle	Assay Range (ng/mL)	Sensitivity (ng/mL)	Intra-Assay Precision (CV%)	Inter-Assay Precision (CV%)	Sample Types
Cusabio	Human fibrinopeptide A, FPA ELISA Kit (CSB-E09178h)	Sandwich ELISA	0.156 - 10	0.039	< 8%	< 10%	Serum, Plasma, Tissue Homogenates[1]
Novus Biologicals	Human Fibrinopeptide A ELISA Kit (NBP3-06929)	Sandwich ELISA	1.56 - 100	0.94	Not Specified	Not Specified	Serum, Plasma, Cell supernatant
Biomatik	Human FPA (Fibrinopeptide A) ELISA Kit (EKF57145)	Sandwich ELISA	0.156 - 10	0.094	Not Specified	Not Specified	Serum, Plasma, Cell culture supernatant, Cell or tissue lysate, Other biological fluids[2]
antibodies-online	Fibrinopeptide A (FPA) ELISA Kit (ABIN6966748)	Sandwich ELISA	0.156 - 10	0.156	Not Specified	Not Specified	Plasma, Serum, Tissue Homogenate[3]

AFG	Human fibrinope ptide A (FPA) Elisa Kit	Sandwic h ELISA	Not Specified	Not Specified	Not Specified	Not Specified	Serum, Plasma, Tissue homogen ates, Cell Lysates, Urine, Saliva[4]
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The Role of Fibrinopeptide A in the Coagulation Cascade

Fibrinopeptide A is a small peptide that is cleaved from the N-terminal end of the fibrinogen α chain by the action of thrombin. The release of FPA is a key step in the conversion of soluble fibrinogen to insoluble fibrin monomers, which then polymerize to form a stable fibrin clot. Therefore, the concentration of FPA in circulation is a direct and sensitive marker of in vivo thrombin activity and the rate of fibrin formation.





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- 4. Human fibrinopeptide A (FPA) Elisa Kit – AFG Scientific [afgsci.com]
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